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# An In-depth Technical Guide to Ohchinin: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ohchinin** is a naturally occurring limonoid, a class of highly oxygenated triterpenoid compounds.[1] Isolated from the fruit of the Chinaberry tree (Melia azedarach), **Ohchinin** is part of a complex mixture of bioactive molecules produced by this plant.[1] Limonoids, in general, are known for a wide array of biological activities, and as such, **Ohchinin** represents a molecule of significant interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Ohchinin**, supported by experimental details where available.

### **Chemical Structure and Identification**

**Ohchinin** possesses a complex, polycyclic structure characteristic of limonoids. Its chemical identity is well-established through various spectroscopic and analytical techniques.

The definitive structure of **Ohchinin** features multiple stereocenters, contributing to its molecular complexity. The systematic IUPAC name for **Ohchinin** is [(1R,2S,4R,6R,9R,10R,11R,12S,14R,15R,18R)-6-(furan-3-yl)-14-hydroxy-10-(2-methoxy-2-oxoethyl)-7,9,11,15-tetramethyl-3,17-dioxapentacyclo[9.6.1.02,9.04,8.015,18]octadec-7-en-12-yl] (E)-3-phenylprop-2-enoate.[2]



Table 1: Chemical Identifiers for Ohchinin

Identifier	Value	Reference(s)
CAS Number	67023-80-7	[2][3]
Molecular Formula	C36H42O8	[2][3]
Molecular Weight	602.7 g/mol	[2]
IUPAC Name	[(1R,2S,4R,6R,9R,10R,11R,12 S,14R,15R,18R)-6-(furan-3- yl)-14-hydroxy-10-(2-methoxy- 2-oxoethyl)-7,9,11,15- tetramethyl-3,17- dioxapentacyclo[9.6.1.02,9.04, 8.015,18]octadec-7-en-12-yl] (E)-3-phenylprop-2-enoate	[2]
SMILES	CC1=C2INVALID-LINK O[C@H]4[C@@]2(INVALID- LINK C)O)OC(=O)/C=C/C7=CC=CC =C7)C">C@@HCC(=O)OC)C	[3]

# **Physicochemical Properties**

The physicochemical properties of **Ohchinin** are crucial for its handling, formulation, and pharmacokinetic profiling. While comprehensive experimental data is limited, some key properties have been reported or calculated.

Table 2: Physicochemical Properties of Ohchinin



Property	Value	Reference(s)
Physical State	Solid (assumed)	
Solubility	Soluble in DMSO	[4]
Storage	Short term at 0°C, long term at -20°C, desiccated	[4]

# **Spectroscopic Data**

The structural elucidation of **Ohchinin** has been primarily achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 3: Spectroscopic Data for Ohchinin

Technique	Data Highlights	Reference(s)
<sup>13</sup> C NMR	Data available on PubChem	[2]
Mass Spectrometry	GC-MS data available on PubChem	[2]

Detailed spectral data and assignments are available through the referenced databases.

# **Biological Activity and Potential Applications**

While specific studies on the biological activity of isolated **Ohchinin** are not extensively available in the public domain, the well-documented bioactivities of other limonoids from Melia azedarach provide a strong basis for predicting its potential therapeutic and agrochemical applications. Limonoids from this plant are particularly noted for their insecticidal and cytotoxic properties.

### **Insecticidal Activity**

Limonoids are a well-established class of insecticidal natural products. It is highly probable that **Ohchinin** contributes to the overall insecticidal activity of Melia azedarach extracts. The



mechanism of action for insecticidal limonoids often involves antifeedant effects, growth disruption, and direct toxicity.

## **Cytotoxic Activity**

Many limonoids have demonstrated significant cytotoxic effects against various cancer cell lines. This activity is a key area of interest for the development of new anticancer agents. The complex structure of **Ohchinin** presents multiple pharmacophores that could interact with biological targets relevant to cancer pathology.

# **Experimental Protocols**

The following sections detail generalized experimental protocols relevant to the study of **Ohchinin**, from its isolation to the evaluation of its biological activities.

### Isolation of Ohchinin from Melia azedarach

A general workflow for the isolation of limonoids like **Ohchinin** from plant material is depicted below. This process typically involves extraction, partitioning, and chromatographic separation.



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Figure 1. General workflow for the isolation of **Ohchinin**.

#### Methodology:

Extraction: Dried and powdered fruit material of Melia azedarach is subjected to exhaustive
extraction with a polar solvent such as methanol at room temperature. The solvent is then
removed under reduced pressure to yield a crude extract.



- Partitioning: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity. Limonoids like **Ohchinin** are typically enriched in the ethyl acetate fraction.
- Chromatographic Separation: The enriched fraction is subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate). Fractions are monitored by thin-layer chromatography (TLC).
- Purification: Fractions containing **Ohchinin** are further purified by High-Performance Liquid Chromatography (HPLC), often using a reversed-phase column, to yield the pure compound.

## **Cytotoxicity Assay**

The potential cytotoxic activity of **Ohchinin** can be evaluated against a panel of human cancer cell lines using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.



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Figure 2. Workflow for a typical cytotoxicity assay.

#### Methodology:

- Cell Culture: Human cancer cell lines are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- Cell Seeding: Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- Treatment: The cells are then treated with various concentrations of **Ohchinin** (typically in a logarithmic series) dissolved in a suitable solvent (e.g., DMSO, with the final concentration not exceeding 0.1%). Control wells receive the solvent alone.



- Incubation: The plates are incubated for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- MTT Assay: After incubation, the medium is replaced with fresh medium containing MTT. The
  plates are incubated for another 4 hours, during which viable cells metabolize MTT into
  purple formazan crystals.
- Solubilization and Measurement: The formazan crystals are dissolved in a solubilization solution (e.g., DMSO), and the absorbance is measured using a microplate reader at a wavelength of 570 nm.
- Data Analysis: The percentage of cell viability is calculated relative to the control, and the IC<sub>50</sub> (the concentration of the compound that inhibits 50% of cell growth) is determined from the dose-response curve.

# **Signaling Pathways**

The specific signaling pathways modulated by **Ohchinin** have not yet been elucidated. However, based on the known mechanisms of other cytotoxic natural products, potential pathways that could be affected by **Ohchinin** include those involved in apoptosis, cell cycle regulation, and cellular stress responses. Further research is required to identify the precise molecular targets and mechanisms of action of **Ohchinin**.

### Conclusion

**Ohchinin** is a complex limonoid with a chemical structure that suggests significant potential for biological activity. While specific experimental data on its properties and bioactivities are still emerging, its origin from Melia azedarach, a plant rich in insecticidal and cytotoxic compounds, points towards promising avenues for future research. The protocols outlined in this guide provide a framework for the further investigation of **Ohchinin**, which may lead to the development of new therapeutic agents or agrochemicals. The detailed structural and physicochemical information presented here serves as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug development.



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